In Vitro Wear Characteristics of CEREC Materials: A Comparative Guide

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The long-term success of dental restorations is critically dependent on the wear resistance of the materials used. With the advent of CAD/CAM technology, a variety of restorative materials are available, each with distinct physical and mechanical properties. This guide provides an objective in vitro comparison of the wear characteristics of several prominent **CEREC** (Chairside Economical Restoration of Esthetic Ceramics) materials against common alternatives, supported by experimental data from multiple studies.

Comparative Wear Data of Dental CAD/CAM Materials

The following table summarizes the quantitative wear data from in vitro studies, focusing on volume loss and vertical substance loss of various ceramic and composite resin materials used in dental restorations. These studies simulate the oral environment to predict the clinical performance of these materials.

Material	Material Type	Antagonist	Cycles	Load	Wear (Volume Loss mm³)	Wear (Vertical Loss μm)	Source
CEREC Blocs	Feldspathic Ceramic	Abrasive Balls	400,000	-	Lowest among tested	-	[1]
VITA ENAMIC®	Polymer-Infiltrated Ceramic Network (PICN)	Natural Tooth	10,000	-	0.0017 ± 0.0009 (weight loss in gm)	123.3 ± 7.0	[2]
VITA ENAMIC®	Polymer-Infiltrated Ceramic Network (PICN)	Abrasive Balls	400,000	-	Second lowest	-	[1]
Lava™ Ultimate	Resin Nanoceramic	Natural Tooth	10,000	-	0.0037 ± 0.0037 (weight loss in gm)	134.5 ± 17.0	[2]
Lava™ Ultimate	Resin Nanoceramic	Abrasive Balls	400,000	-	Highest among tested	-	[1]
3M™ Lava™ Plus Zirconia	Zirconia	Natural Tooth	10,000	-	0.0100 ± 0.0048 (weight loss in gm)	291.2 ± 151.0	[2]
IPS e.max CAD	Lithium Disilicate	Zirconia Sphere	60 min	30 N	Highest among tested	-	[3]

Vita Mark II	Feldspathic Ceramic	Human Enamel	200,000	49 N	-	Best wear resistance	[4]
Cerasmart	Hybrid Material	Abrasive Balls	400,000	-	Third lowest	-	[1]
3Y-TZP (Zpex)	Zirconia	Zirconia Sphere	60 min	30 N	Lowest among tested	-	[3]

Experimental Protocols

The in vitro wear characteristics of dental materials are assessed through various simulation methods. A commonly employed methodology is the two-body wear test, which simulates the contact between the restorative material and an opposing surface (antagonist).

A Representative Two-Body Wear Test Protocol:

- Specimen Preparation:

  - Cylindrical or block-shaped specimens of the test materials are fabricated according to manufacturer instructions. For **CEREC** materials, this involves milling from pre-fabricated blocks.[2][5][6]

  - The surfaces of the specimens are polished to a standardized finish to ensure consistent initial surface roughness.[5]

  - The dimensions of the specimens are precisely measured.

- Antagonist Selection and Preparation:

  - The antagonist can be a natural tooth (e.g., extracted human premolars), a standardized ceramic (e.g., steatite or zirconia spheres), or another restorative material.[2][3][7][8]

  - When using natural teeth, they are cleaned, inspected for defects, and mounted in acrylic resin.[2][5]

Tech Support

- Wear Simulation:

  - A chewing simulator or a pin-on-block/ball-on-disc wear device is utilized.[2][7][9][10]

  - Specimens and antagonists are mounted in the device.

  - The test is conducted under a specific load (e.g., 30 N, 49 N, or 50 N) and for a predetermined number of cycles (e.g., 10,000 to 600,000 cycles) at a set frequency (e.g., 1.2 to 1.7 Hz).[2][4][7][11]

  - The simulation is often performed in a liquid medium, such as artificial saliva or distilled water, to mimic oral conditions.[3][5] Some protocols also include thermal cycling to simulate temperature changes in the mouth.[4][5]

- Wear Measurement and Analysis:

  - Quantitative Analysis: Wear is quantified by measuring the volume loss or the vertical substance loss.

    - Volume Loss: This can be determined by 3D scanning the specimen surface before and after the wear test and superimposing the images to calculate the volumetric difference. [9][12] Another method involves calculating wear from the dimensions of the wear scar. [3]

    - Weight Loss: The specimen is weighed before and after the test to determine the mass loss, which can be correlated to volume loss if the material's density is known.[2]

    - Vertical Loss: A profilometer is used to measure the maximum depth of the wear track. [4]

  - Qualitative Analysis: Scanning electron microscopy (SEM) is used to observe the morphology of the worn surfaces to understand the wear mechanisms (e.g., abrasion, attrition).[4]

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for an in vitro two-body wear test of dental restorative materials.
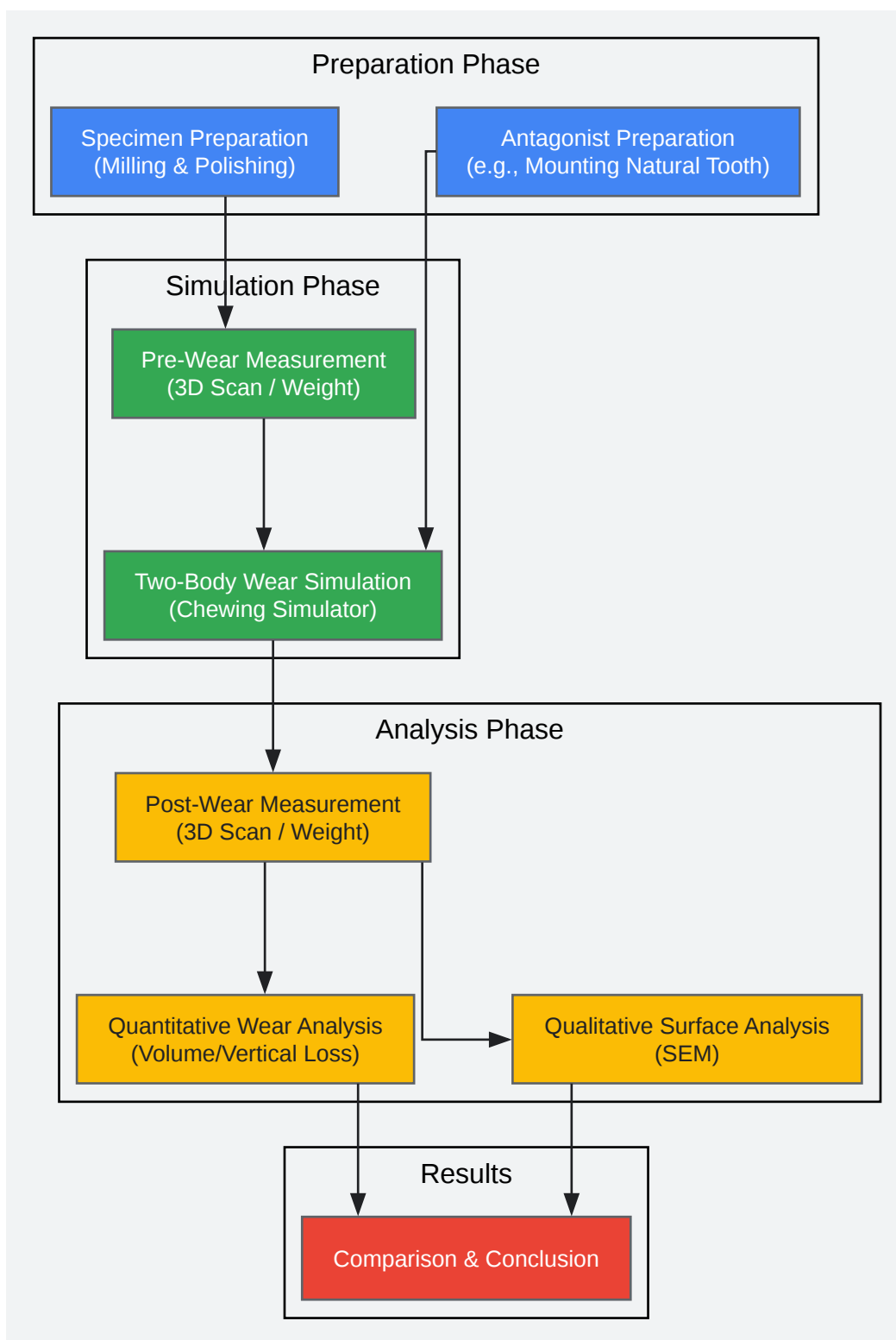
Caption: Workflow for in vitro two-body wear testing of dental materials.

References

- 1. researchgate.net [researchgate.net]

- 2. A Comparative Evaluation of the Wear of Natural Tooth opposing Three Different CAD-CAM Ceramics: An In Vitro Study [ijoprd.com]

- 3. Wear of Ceramic-Based Dental Materials - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Comparative in vitro wear resistance of CAD/CAM composite resin and ceramic materials - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. In Vitro Wear Resistance of Pediatric Dental Restorative Materials in Simulated Oral Environments - PMC [pmc.ncbi.nlm.nih.gov]

- 6. mdpi.com [mdpi.com]

- 7. researchgate.net [researchgate.net]

- 8. rsucon.rsu.ac.th [rsucon.rsu.ac.th]

- 9. In-Vitro Assessment of Artificial Tooth Material Wear Behavior Using 3D Wear Analysis - PMC [pmc.ncbi.nlm.nih.gov]

- 10. researchgate.net [researchgate.net]

- 11. 43.230.198.52 [43.230.198.52]

- 12. Methods for quantitative measurement of tooth wear using the area and volume of virtual model cusps - PMC [pmc.ncbi.nlm.nih.gov]

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